

Operational Guide: Disposal and Handling of 2,4,6-Trimethylphenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,6-bis[methyl]-4-methylphenol

CAS No.: 148398-19-0

Cat. No.: B114708

[Get Quote](#)

Critical Identification & Chemical Verification

STOP AND VERIFY: The nomenclature "**2,6-bis[methyl]-4-methylphenol**" chemically translates to 2,4,6-Trimethylphenol (also known as Mesityl).^[1]

However, due to naming similarities, it is frequently confused with BHT (2,6-di-tert-butyl-4-methylphenol).^[1] These two compounds have different hazard profiles and waste classifications. You must verify the CAS number on your reagent bottle before proceeding.

Feature	Target Compound (Mesityl)	Common Confusion (BHT)
Chemical Name	2,4,6-Trimethylphenol	2,6-Di-tert-butyl-4-methylphenol
CAS Number	527-60-6	128-37-0
Primary Hazard	Corrosive (Skin/Eye Cat 1)	Irritant / Aquatic Toxicity
Physical State	Solid (Crystals/Needles)	Solid (Crystals/Powder)
Disposal Class	Class 8 (Corrosive)	Class 9 (Misc. ^[1] / Environmentally Hazardous)

This guide is engineered specifically for 2,4,6-Trimethylphenol (CAS 527-60-6).^[1] If you possess BHT, standard organic solid waste protocols apply, but the corrosive precautions below are excessive.

Hazard Characterization & Regulatory Classification

As a Senior Application Scientist, I emphasize that safe disposal begins with understanding the mechanism of toxicity. Mesityl is an alkylphenol; unlike simple phenol, the methyl groups increase lipophilicity, potentially enhancing skin penetration while retaining the caustic properties of the phenolic hydroxyl group.

Waste Stream Classification

- RCRA Status (USA): While not explicitly "U-Listed" (like Phenol U188), it typically triggers Characteristic Waste Code D002 (Corrosive) if in solution with pH 2 or 12.5, or based on skin corrosion data.
- DOT Shipping Name: Alkylphenols, solid, n.o.s.^[1] (UN 2430).^[2]
- Aquatic Toxicity: Acute Category 2 / Chronic Category 2. Zero-discharge policy applies (No sink disposal).

Incompatibility Matrix (Segregation is Critical)

Phenolic compounds are reducing agents. Mixing them with strong oxidizers is a common cause of laboratory fires.

Incompatible Class	Consequence of Mixing	Action
Oxidizers (e.g., Nitric Acid, Peroxides)	Exothermic Reaction / Explosion	Segregate into distinct secondary containment. [1]
Bases (e.g., NaOH, Amines)	Heat generation (Exothermic neutralization)	Do not mix in waste streams unless part of a controlled neutralization protocol. [1]
Acid Chlorides / Anhydrides	Vigorous reaction releasing toxic fumes	Keep separate. [1]
Reactive Metals (Copper, Brass)	Corrosion / Structural failure of container	Use only compatible plastics (HDPE, PP) or glass. [1]

Step-by-Step Disposal Protocol

A. Solid Waste (Crystals, Powder, Contaminated Wipes)

- Primary Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk for corrosive solids.
- Labeling: Must be labeled "Hazardous Waste - Solid Corrosive." List "2,4,6-Trimethylphenol" explicitly.[\[3\]](#)
- Debris: Contaminated gloves, weigh boats, and paper towels must be treated as hazardous waste, not trash. The lipophilic nature of Mesityl allows it to leach from standard trash bags.

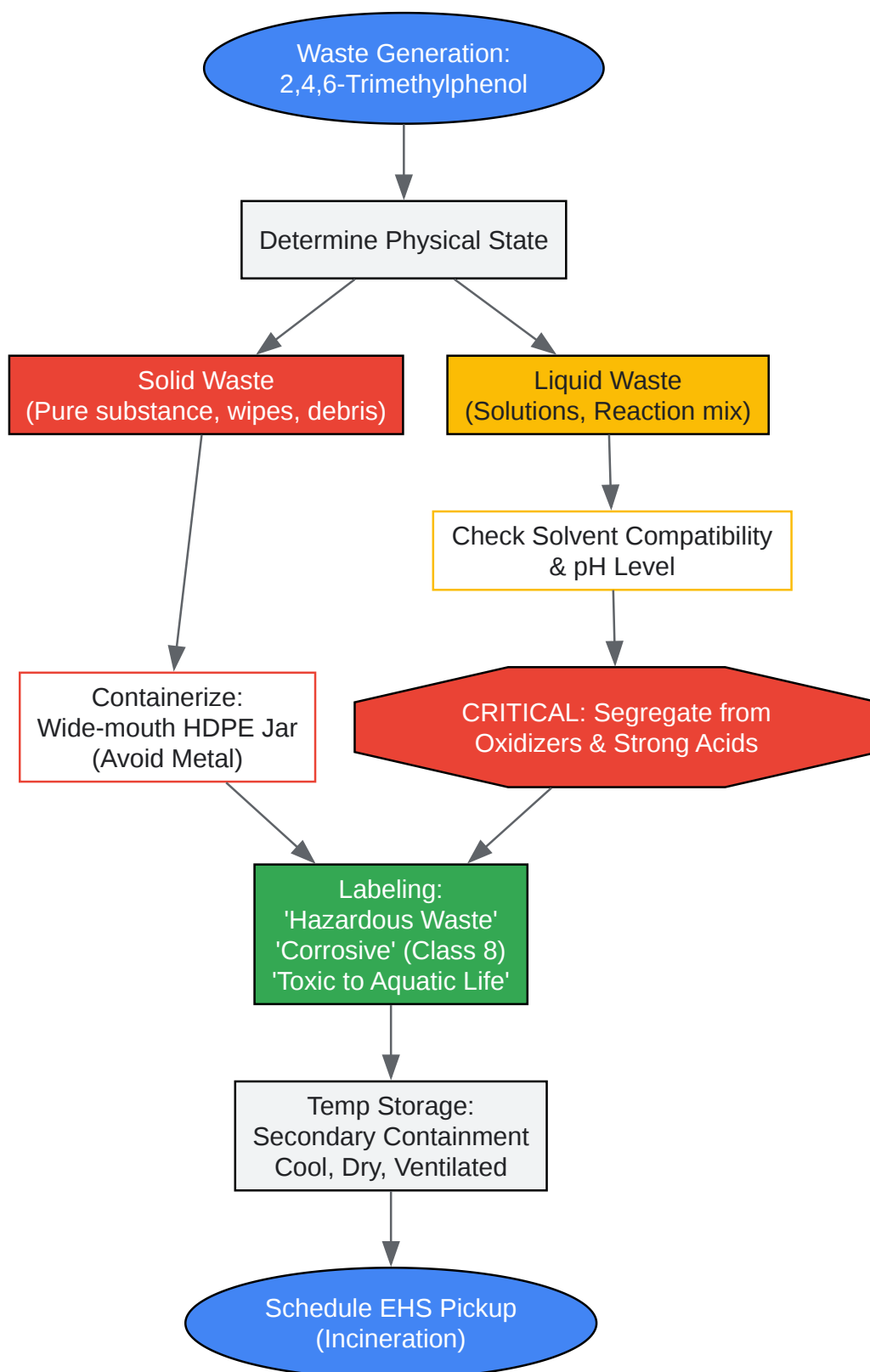
B. Liquid Waste (Stock Solutions, Reaction Mixtures)

- Solvent Compatibility: Ensure the carrier solvent (e.g., Methanol, DMSO) is compatible with the waste container.
- pH Check: If the waste is an aqueous mixture, check pH. If $\text{pH} < 2$ or > 12 , do not commingle with neutral organic solvents without consulting your EHS officer, as this may violate waste acceptance criteria for incinerators.

- No Drain Disposal: Under no circumstances should this enter the sewer system. It is toxic to aquatic life and difficult for municipal water treatment to remove.

Visual Operational Workflow

The following diagram outlines the decision logic for disposing of 2,4,6-Trimethylphenol.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for the safe segregation and packaging of Mesityl waste streams.

Emergency Contingency (Spill Procedures)

Scenario: You have spilled 5g of solid 2,4,6-Trimethylphenol on the benchtop.

- Isolate: Alert nearby personnel. Mark the area.
- PPE Upgrade: Wear nitrile gloves (double gloved), safety goggles, and a lab coat. If dust is generated, use a NIOSH-approved N95 or P100 respirator.
- Containment: Do not dry sweep (generates dust). Cover the spill with a damp absorbent pad or use a HEPA vacuum dedicated to hazardous materials.
- Neutralization (Liquids): If a liquid solution is spilled, absorb with vermiculite or clay-based absorbent.
- Clean Up: Wipe the surface with a soap/water solution (phenols are soluble in alcohols, but soapy water is safer for initial cleaning to avoid flammability risks).
- Disposal: Place all cleanup materials into the Hazardous Waste Solid container.

Technical Data Summary

Property	Value	Operational Implication
Melting Point	70-73 °C	Solid at room temp; may melt if stored near heat sources. [1]
Flash Point	~110 °C	Combustible. [1] Keep away from Bunsen burners/hot plates.
Water Solubility	Low	Difficult to rinse off surfaces with water alone; use surfactant/soap. [1]
pKa	~10.6	Weakly acidic; reacts with strong bases to form salts. [1]

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 10698, 2,4,6-Trimethylphenol. Retrieved from [\[Link\]](#)^[1]
- U.S. Environmental Protection Agency (EPA). List of Lists: Consolidated List of Chemicals Subject to EPCRA, CERCLA and Section 112(r) of the Clean Air Act. Retrieved from [\[Link\]](#)^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [\[essr.umd.edu\]](http://essr.umd.edu)
- 2. chemicalbook.com [\[chemicalbook.com\]](http://chemicalbook.com)
- 3. 2,4,6-Trimethylphenol | C₉H₁₂O | CID 10698 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](http://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Operational Guide: Disposal and Handling of 2,4,6-Trimethylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b114708/docs#operational-guide-disposal-and-handling-of-2-4-6-trimethylphenol\]](https://www.benchchem.com/product/b114708/docs#operational-guide-disposal-and-handling-of-2-4-6-trimethylphenol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)